

Navigating the Safety Profile of 1-Bromononane-d3: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B12396705

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **1-Bromononane-d3**. In the absence of extensive specific data for the deuterated compound, this guide leverages the well-established safety profile of its non-deuterated analogue, 1-Bromononane. The chemical properties and toxicological profiles of the two are expected to be very similar.^[1] This document is intended to equip researchers, scientists, and drug development professionals with the critical information necessary for the safe handling, storage, and disposal of this compound.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key quantitative data for 1-Bromononane.

Property	Value	Source(s)
Molecular Formula	C9H19Br	[2][3]
Molecular Weight	207.15 g/mol	[4]
CAS Number	693-58-3	
Appearance	Clear, colorless liquid	
Boiling Point	201 °C at 1013 hPa	
	221.569 °C at 760 mmHg	
	94.5-95 °C at 11 Torr	
Melting Point	-29 °C	
Flash Point	90 °C (194 °F) - closed cup	
Density	1.09 g/cm ³ at 20 °C	
	1.089 g/cm ³	
	1.084 g/mL at 25 °C	
Vapor Pressure	0.158 mmHg at 25°C	
Water Solubility	Immiscible	
Refractive Index	n _{20/D} 1.454	


Section 2: Hazard Identification and Classification

1-Bromononane is classified as a combustible liquid and is very toxic to aquatic life with long-lasting effects. The following table details its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Hazardous to the aquatic environment, short-term (acute)	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term (chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning

Hazard Pictogram:

 alt text

Section 3: Experimental Protocols - First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following protocols are recommended.

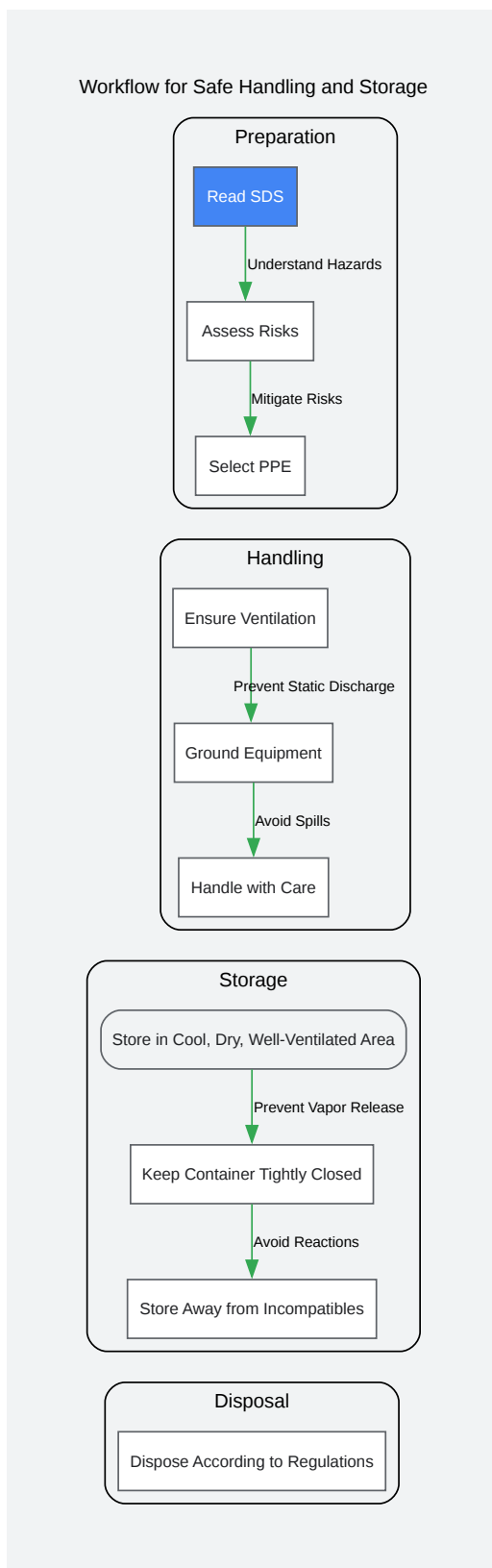
Exposure Route	First Aid Protocol
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult or has stopped, administer artificial respiration and provide oxygen if necessary. Seek immediate medical attention.
Skin Contact	Remove all contaminated clothing and shoes. Immediately flush the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to occasionally lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Section 4: Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are essential to minimize the risk of exposure and accidents.

Safe Handling and Storage Workflow

The logical flow for ensuring safety during the handling and storage of **1-Bromononane-d3** is illustrated below.

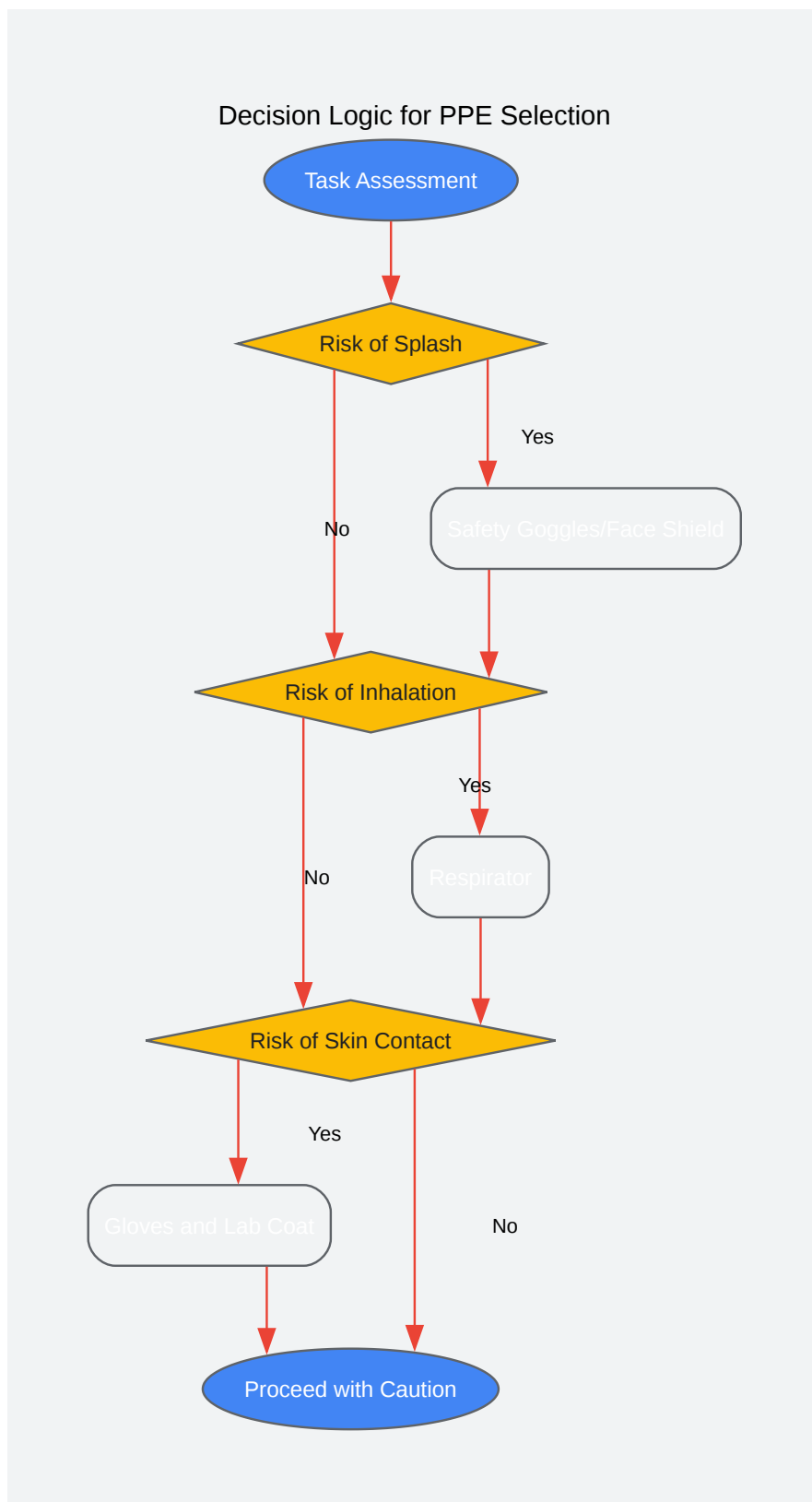


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Caption: A logical workflow for the safe handling and storage of **1-Bromononane-d3**.

Personal Protective Equipment (PPE) Selection Logic

The selection of appropriate PPE is a critical step in mitigating exposure risks. The following diagram outlines the decision-making process for PPE selection.



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Caption: A decision tree for selecting the appropriate PPE when working with **1-Bromononane-d3**.

Recommended PPE:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.
- **Respiratory Protection:** A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

Section 5: Stability and Reactivity

Understanding the chemical stability and reactivity of 1-Bromononane is crucial for preventing hazardous reactions.

- **Stability:** Stable under normal temperatures and pressures.
- **Incompatible Materials:** Strong bases and strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide, and hydrogen bromide.

Section 6: Accidental Release Measures

In the event of a spill, the following measures should be taken:

- **Evacuate Personnel:** Evacuate personnel to safe areas.
- **Ensure Ventilation:** Provide adequate ventilation.
- **Remove Ignition Sources:** Remove all sources of ignition.
- **Contain Spill:** Absorb the spill with an inert material, such as dry sand or earth.

- **Collect and Dispose:** Place the absorbed material into a chemical waste container for disposal. Use a spark-proof tool for collection.

This technical guide serves as a foundational resource for the safe handling of **1-Bromononane-d3**. It is imperative that all personnel handling this chemical are thoroughly familiar with its safety data sheet and adhere to all prescribed safety protocols.

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